

Unveiling Sannamycin C: A Technical Overview

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Compound of Interest

Compound Name: Sannamycin C

CAS No.: 76497-51-3

Cat. No.: B15560944

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This technical guide provides a concise yet comprehensive overview of **Sannamycin C**, a member of the aminocyclitol glycoside antibiotic family. The following sections detail its fundamental chemical properties, with a focus on its molecular formula and weight, laying the groundwork for further research and development applications.

Core Molecular Attributes

Sannamycin C is a naturally occurring compound with established antibiotic properties. A precise understanding of its molecular characteristics is paramount for its application in experimental settings and potential therapeutic development.

Molecular Formula and Weight

The fundamental chemical identity of **Sannamycin C** is defined by its molecular formula and weight. These parameters are crucial for a variety of experimental calculations, including molarity, stoichiometry, and dosage.

Parameter	Value	Source
Molecular Formula	C15H32N4O4	PubChem[1][2]
Molecular Weight	332.44 g/mol	PubChem[1]
Exact Mass	332.24235551 Da	PubChem[1]

The molecular formula, C15H32N4O4, indicates the elemental composition of **Sannamycin C**, which is comprised of 15 carbon atoms, 32 hydrogen atoms, 4 nitrogen atoms, and 4 oxygen atoms.[1][2] The molecular weight of 332.44 g/mol is a critical value for the preparation of solutions of known concentrations and for the interpretation of mass spectrometry data.[1]

Further investigation into the biological activity, mechanism of action, and potential therapeutic applications of **Sannamycin C** is ongoing. This foundational data serves as a critical reference point for researchers engaged in the study of this and related aminocyclitol glycoside antibiotics.

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References

- 1. Sannamycin C | C15H32N4O4 | CID 175076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - Sannamycin c (C15H32N4O4) [pubchemlite.lcsb.uni.lu]
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